

# Performance comparison of Biurea and urea-formaldehyde as wood adhesives.

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## Performance Showdown: Biurea vs. Urea-Formaldehyde as Wood Adhesives

A Comparative Guide for Researchers and Scientists

In the realm of wood composites and engineered wood products, the choice of adhesive is paramount to the final product's performance, durability, and environmental impact. For decades, urea-formaldehyde (UF) resins have been the industry's workhorse due to their low cost and fast curing times. However, persistent concerns over formaldehyde emissions have driven research into viable, lower-toxicity alternatives. This guide provides an objective, data-driven comparison of a promising alternative, a branched polyurea-based adhesive (herein referred to as **Biurea** for the purpose of this comparison), with conventional urea-formaldehyde adhesives.

This comparison summarizes key performance metrics, details the experimental protocols used to obtain the data, and visualizes the testing workflow, offering a comprehensive resource for material scientists and wood industry professionals.

## At a Glance: Key Performance Metrics

The following tables summarize the quantitative data available for **Biurea** (branched polyurea) and urea-formaldehyde adhesives. It is important to note that direct comparison is challenging due to variations in experimental conditions reported in the literature.

Table 1: Bond Strength Comparison

Performance Metric	Biurea (Branched Polyurea)	Urea-Formaldehyde (UF)	Test Standard/Conditions
Wet Shear Strength (MPa)	1.52 - 2.64	1.18 - 1.56	Biurea: Poplar plywood, 3-hour boiling water test. <a href="#">[1]</a> UF: Plywood, 24-hour water soak at room temperature. <a href="#">[2]</a> <a href="#">[3]</a>
Dry Shear Strength (MPa)	Not Reported	1.82 - 4.95	UF: Plywood and solid wood, tested under dry conditions. <a href="#">[2]</a> <a href="#">[4]</a>

Table 2: Formaldehyde Emission and Physical Properties

Property	Biurea (Branched Polyurea)	Urea-Formaldehyde (UF)	Notes
Formaldehyde Emission	Isocyanate-free, expected to be negligible.	Varies significantly with formulation (E0, E1, E2 standards). E1: $\leq 0.124 \text{ mg/m}^3$ ; E0: $\leq 0.050 \text{ mg/m}^3$ . <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>	Biurea synthesis is solvent-free and catalyst-free. <a href="#">[1]</a> UF emissions are a major health and environmental concern.
Curing Time	Not specified, but polyureas are known for fast curing.	Typically short, a key advantage in industrial production. <a href="#">[8]</a>	Curing conditions for UF are well-established (e.g., hot pressing).
Water Resistance	Superior, maintains high bond strength after boiling. <a href="#">[1]</a>	Generally lower, susceptible to hydrolysis, though can be improved with melamine fortification (MUF). <a href="#">[8]</a> <a href="#">[9]</a>	The branched structure of Biurea likely contributes to its enhanced water resistance.
Viscosity (mPa·s)	Not Reported	545 (for a specific commercial E1 adhesive)	Viscosity of UF resins can be tailored for different applications. <a href="#">[2]</a>

## Experimental Protocols

Detailed methodologies are crucial for the replication and validation of research findings. The following sections outline the experimental protocols for the synthesis of the branched polyurea adhesive and the standard testing procedures for wood adhesives.

### Synthesis of Branched Polyurea (Biurea) Adhesive

The following is a summary of the one-pot, solvent-free, and catalyst-free synthesis of branched polyurea adhesives as described in the literature.[\[1\]](#)

- **Reactant Preparation:** Various polyamines (e.g., ethylenediamine, diethylenetriamine, triethylenetetramine) and urea are used as the primary reactants.
- **Polycondensation Reaction:** The polyamine and urea are mixed in a flask equipped with a mechanical stirrer and a condenser.
- **Heating:** The mixture is heated in an oil bath to 120°C.
- **Ammonia Removal:** Ammonia gas, a byproduct of the reaction, is released and can be absorbed using a water bath trap.
- **Reaction Time:** The reaction is allowed to proceed for approximately 10 hours.
- **Final Product:** The resulting branched polyurea polymer is then prepared as a 50% solid content aqueous solution for application as a wood adhesive.

## Standard Testing of Wood Adhesives

The performance of wood adhesives is evaluated using standardized test methods. The American Society for Testing and Materials (ASTM) provides several key standards for this purpose.

- **ASTM D906 - Standard Test Method for Strength Properties of Adhesives in Plywood Type Construction in Shear by Tension Loading:** This is a common method to determine the shear strength of the adhesive bond in plywood.
  - **Specimen Preparation:** Plywood specimens of a specified dimension are prepared.
  - **Conditioning:** Specimens are conditioned to specific moisture content. For wet strength testing, specimens are subjected to a water-soaking or boiling cycle.
  - **Testing:** The specimens are loaded in a universal testing machine in a tension-shear configuration until failure.
  - **Data Collection:** The maximum load at failure is recorded and used to calculate the shear strength in megapascals (MPa). The percentage of wood failure is also visually estimated.

- ASTM D4690 - Standard Specification for Urea-Formaldehyde Resin Adhesives: This standard covers the requirements for UF adhesives, including physical properties like viscosity, density, and nonvolatile content, as well as strength properties.[5][10]

## Visualizing the Experimental Workflow

The following diagram illustrates a generalized workflow for the performance evaluation of wood adhesives, from synthesis to final data analysis.

Generalized workflow for wood adhesive performance evaluation.

## Conclusion

The comparison between **Biurea** (branched polyurea) and urea-formaldehyde adhesives reveals a trade-off between established, low-cost technology and emerging, high-performance, environmentally benign alternatives.

Urea-Formaldehyde (UF) Adhesives:

- Pros: Low cost, fast curing, and a long history of use in the wood industry.[8][9][11]
- Cons: Significant formaldehyde emissions, which are a major health concern, and relatively poor water resistance unless modified.[8][9]

**Biurea** (Branched Polyurea) Adhesives:

- Pros: Excellent water resistance, maintaining high bond strength even after prolonged boiling. The synthesis process is environmentally friendly (solvent-free and catalyst-free), and it is an isocyanate-free system, addressing another area of health concern in polyurethane chemistry.[1]
- Cons: The technology is still in the research and development phase, and the cost-effectiveness for large-scale industrial production has not yet been established. The available public data on its performance is limited to a few studies.

For researchers and drug development professionals, the development of adhesives like the branched polyurea represents a significant step towards safer and more durable wood products. While UF resins will likely continue to be used in the near future, especially in

applications where formaldehyde emissions can be mitigated, the superior performance and environmental profile of **Biurea**-type adhesives make them a compelling area for further research and development. Future studies should focus on optimizing the synthesis process for cost-efficiency, conducting a broader range of performance tests (including long-term durability and creep resistance), and scaling up production for industrial trials.

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- To cite this document: BenchChem. [Performance comparison of Biurea and urea-formaldehyde as wood adhesives.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089910#performance-comparison-of-biurea-and-urea-formaldehyde-as-wood-adhesives]

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